

A Spectroscopic Comparison of Methoxybenzoquinone and Its Precursors

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Compound of Interest

Compound Name: Methoxybenzoquinone

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective spectroscopic comparison of 2-methoxy-1,4-benzoquinone and its key precursors: hydroquinone, p-benzoquinone, and anisole. The information presented is supported by experimental data to facilitate identification, characterization, and analysis in research and development settings.

Spectroscopic Data Summary

The following tables summarize the key spectroscopic data for 2-methoxy-1,4-benzoquinone and its precursors.

Table 1: ^1H NMR Spectroscopic Data

Compound	Solvent	Chemical Shift (δ) ppm and Multiplicity
2-Methoxy-1,4-benzoquinone	-	3.81 (s, 3H, -OCH ₃), 5.86 (d, 1H, vinyl H), 6.60-6.75 (m, 2H, vinyl H)[1]
Hydroquinone	D ₂ O	6.75 (s, 4H, aromatic H)[2][3]
p-Benzoquinone	CDCl ₃	6.78 (s, 4H, vinyl H)
Anisole	CDCl ₃	3.80 (s, 3H, -OCH ₃), 6.88-6.94 (m, 2H, aromatic H), 7.24-7.30 (m, 3H, aromatic H)[4]

Table 2: UV-Visible Spectroscopic Data

Compound	Solvent	λ_{max} (nm)	Molar Absorptivity (ϵ) (M ⁻¹ cm ⁻¹)
2-Methoxy-1,4-benzoquinone	-	258, 370	-
Hydroquinone	-	222, 292	-
p-Benzoquinone	Hexane	240[5]	24,300[5]
Anisole	-	270	-

Table 3: Infrared (IR) Spectroscopic Data

Compound	Phase	Characteristic Absorption Bands (cm ⁻¹)
2-Methoxy-1,4-benzoquinone	-	1696 (C=O), 1631 (C=O), 1230 (C-O stretch)[6]
Hydroquinone	Solid (KBr pellet)	3250 (O-H stretch, broad), 1515 (C=C aromatic stretch), 1210 (C-O stretch)[7]
p-Benzoquinone	Gas Phase	1700 (C=O stretch)[8]
Anisole	Liquid	3000-2850 (C-H stretch), 1600, 1500 (C=C aromatic stretch), 1250 (asymmetric C-O-C stretch), 1040 (symmetric C-O-C stretch)[9]

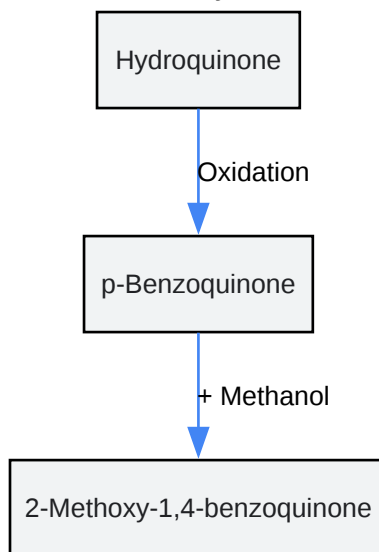
Table 4: Mass Spectrometry Data

Compound	Ionization Method	Molecular Ion (m/z)
2-Methoxy-1,4-benzoquinone	GC-MS	138[10]
Hydroquinone	GC-MS	110[11]
p-Benzoquinone	ESI-MS	109 [M+H] ⁺ [12]
Anisole	GC-MS	108[13]

Synthetic Pathway

The synthesis of 2-methoxy-1,4-benzoquinone can be achieved from hydroquinone. The process involves the oxidation of hydroquinone to p-benzoquinone, which then undergoes a nucleophilic addition of methanol.

Synthesis of 2-Methoxy-1,4-benzoquinone



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